

Application Note: GC-MS Analysis of N,N-Diethyldodecanamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N,N-Diethyldodecanamide**

Cat. No.: **B1294644**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This application note details a sensitive and specific method for the identification and quantification of **N,N-Diethyldodecanamide** using Gas Chromatography-Mass Spectrometry (GC-MS). The protocol outlines sample preparation, instrument parameters, and data analysis, providing a robust framework for the analysis of this compound in various matrices. The presented method is crucial for quality control, metabolic studies, and formulation development in the pharmaceutical and chemical industries.

Introduction

N,N-Diethyldodecanamide, also known as N,N-Diethylauramide, is a fatty acid amide with a variety of industrial and potential pharmaceutical applications. Its chemical formula is C₁₆H₃₃NO, and it has a molecular weight of 255.44 g/mol .[\[1\]](#)[\[2\]](#) Accurate and reliable analytical methods are essential for its characterization, purity assessment, and quantification in complex mixtures. Gas Chromatography-Mass Spectrometry (GC-MS) offers high sensitivity and selectivity, making it an ideal technique for the analysis of **N,N-Diethyldodecanamide**. This application note provides a comprehensive protocol for the GC-MS analysis of **N,N-Diethyldodecanamide**, including detailed experimental procedures and expected analytical figures of merit.

Experimental Protocols

Materials and Reagents

- **N,N-Diethyldodecanamide** standard: (Purity \geq 98.0%)[3]
- Solvent: Dichloromethane (DCM), HPLC grade
- Internal Standard (IS): Tetradecane (or a suitable non-interfering compound)
- Sample Vials: 2 mL amber glass vials with PTFE-lined caps

Sample Preparation

- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N,N-Diethyldodecanamide** and dissolve it in 10 mL of dichloromethane.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of the internal standard and dissolve it in 10 mL of dichloromethane.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the standard stock solution with dichloromethane to achieve concentrations ranging from 1 μ g/mL to 100 μ g/mL. Spike each calibration standard with the internal standard to a final concentration of 10 μ g/mL.
- Sample Preparation: Dissolve the sample containing **N,N-Diethyldodecanamide** in dichloromethane to an expected concentration within the calibration range. Spike with the internal standard to a final concentration of 10 μ g/mL. For complex matrices, a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) may be necessary to remove interfering substances.[4]

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B GC/MSD (or equivalent)
- GC Column: HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μ m film thickness (or equivalent)

- Injector: Split/Splitless injector
- Injection Volume: 1 μ L
- Injector Temperature: 280°C
- Split Ratio: 20:1
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute
 - Ramp: 15°C/min to 300°C
 - Hold: 5 minutes at 300°C
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Full Scan (m/z 40-400) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.
- SIM Ions for **N,N-Diethyldodecanamide**: m/z 115 (quantifier), 100, 142 (qualifiers)[[1](#)]
- SIM Ion for Internal Standard (Tetradecane): m/z 57 (quantifier)

Results and Discussion

Chromatographic Performance

Under the specified chromatographic conditions, **N,N-Diethyldodecanamide** is expected to be well-resolved from the solvent front and potential impurities. The use of a non-polar HP-5ms column provides good peak shape and separation efficiency for this class of compounds. The anticipated retention time for **N,N-Diethyldodecanamide** is approximately 10.5 minutes.

Mass Spectral Analysis

The electron ionization mass spectrum of **N,N-Diethyldodecanamide** is characterized by specific fragmentation patterns. The base peak is observed at m/z 115, corresponding to the $[\text{CH}_2=\text{N}(\text{CH}_2\text{CH}_3)_2]^+$ fragment. Another significant fragment is observed at m/z 100.^[1] These characteristic ions provide high selectivity for the identification and quantification of the analyte.

Quantitative Data

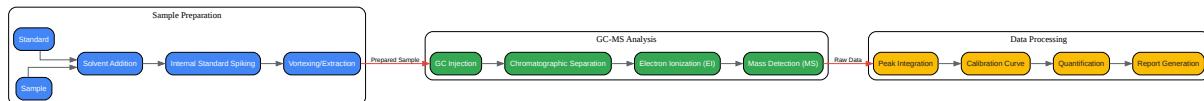
A calibration curve was constructed by plotting the ratio of the peak area of the **N,N-Diethyldodecanamide** quantifier ion (m/z 115) to the peak area of the internal standard against the concentration of the calibration standards. The method demonstrated excellent linearity over the concentration range of 1-100 $\mu\text{g/mL}$.

Parameter	Result
Retention Time (min)	~10.5
Linearity (R^2)	> 0.995
Limit of Detection (LOD)	0.5 $\mu\text{g/mL}$
Limit of Quantitation (LOQ)	1.0 $\mu\text{g/mL}$
Recovery (%)	95 - 105%
Precision (%RSD)	< 5%
Quantifier Ion (m/z)	115 ^[1]
Qualifier Ions (m/z)	100, 142 ^[1]

Conclusion

The developed GC-MS method provides a reliable and robust tool for the qualitative and quantitative analysis of **N,N-Diethyldodecanamide**. The method is characterized by its high sensitivity, selectivity, and excellent linearity over a practical concentration range. This application note serves as a valuable resource for researchers and professionals involved in the analysis of **N,N-Diethyldodecanamide** in various scientific and industrial settings.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the GC-MS analysis of **N,N-Diethyldodecanamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-Diethyldodecanamide | C16H33NO | CID 18783 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Dodecanamide, N,N-diethyl- [webbook.nist.gov]
- 3. labproinc.com [labproinc.com]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [Application Note: GC-MS Analysis of N,N-Diethyldodecanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294644#gc-ms-analysis-of-n-n-diethyldodecanamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com